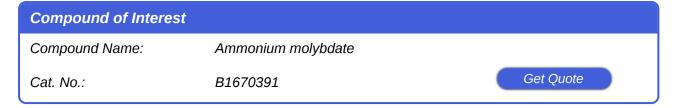


Solubility of Ammonium Molybdate in Organic Solvents: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **ammonium molybdate** in various organic solvents. Given the general insolubility of this inorganic salt in non-aqueous media, this document summarizes the available qualitative data, outlines experimental protocols for solubility determination, and discusses strategies for enhancing its solubility for applications in organic synthesis and materials science.

Quantitative Solubility Data

Ammonium molybdate, in its various forms (ortho-, di-, tetra-, and heptamolybdate), is widely documented as being insoluble in most common organic solvents. This low solubility is a critical consideration for its use in non-aqueous reaction systems. While precise quantitative data (e.g., g/100 mL or mol/L) is scarce in readily available chemical literature and databases, a summary of qualitative solubility information is presented in Table 1.

It is important to note that different forms of **ammonium molybdate** may exhibit slightly different solubilities. However, the overarching trend is one of poor solubility in organic media. One source provides qualitative solubility data for ammonium tetramolybdate, which suggests some solubility in polar aprotic solvents, though this information should be treated with caution and verified experimentally.



Organic Solvent Category	Solvent Example(s)	Qualitative Solubility of Ammonium Molybdate	Citation(s)
Alcohols	Ethanol	Insoluble	[1]
Methanol	Insoluble	[2]	_
Ketones	Acetone	Insoluble	_
Amides	N,N- Dimethylformamide (DMF)	Very Soluble (for Ammonium Tetramolybdate)	[3]
Acids	Glacial Acetic Acid	Sparingly Soluble (for Ammonium Tetramolybdate)	[3]
Halogenated Hydrocarbons	Chloroform	Very Slightly Soluble (for Ammonium Tetramolybdate)	[3]

Table 1: Qualitative Solubility of **Ammonium Molybdate** in Selected Organic Solvents

Experimental Protocol: Determination of Solubility of a Sparingly Soluble Salt

For researchers needing to quantify the solubility of **ammonium molybdate** in a specific organic solvent, the following gravimetric method, adapted from general procedures for sparingly soluble salts, can be employed.

Principle

A saturated solution of **ammonium molybdate** is prepared in the organic solvent of interest at a controlled temperature. A known volume of the saturated solution is then carefully evaporated to dryness, and the mass of the remaining **ammonium molybdate** residue is determined.

Materials and Equipment



- Ammonium molybdate (specify the form, e.g., ammonium heptamolybdate tetrahydrate)
- Organic solvent of interest (analytical grade)
- Temperature-controlled shaker or incubator
- Volumetric flasks
- Pipettes
- Filtration apparatus (e.g., syringe filters with appropriate membrane for the solvent)
- · Pre-weighed evaporation dishes or beakers
- Analytical balance
- · Drying oven

Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of ammonium molybdate to a known volume of the organic solvent in a sealed container. The presence of undissolved solid is crucial to ensure saturation.
 - Place the container in a temperature-controlled shaker or incubator and agitate for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached. The temperature should be recorded and maintained throughout the experiment.
- Sample Collection:
 - Once equilibrium is established, allow the solution to stand undisturbed for a sufficient time to allow the excess solid to settle.
 - Carefully withdraw a precise volume of the supernatant using a pipette. To avoid transferring any solid particles, it is highly recommended to filter the solution through a syringe filter compatible with the organic solvent.



Gravimetric Analysis:

- Transfer the filtered, known volume of the saturated solution to a pre-weighed, dry evaporation dish.
- Place the dish in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the ammonium molybdate (e.g., below its decomposition temperature of approximately 190°C[4][5][6]). A gentle stream of inert gas (e.g., nitrogen) can facilitate evaporation.
- Once the solvent has completely evaporated, cool the dish in a desiccator to room temperature.
- Weigh the dish containing the dried ammonium molybdate residue on an analytical balance.
- Repeat the drying and weighing steps until a constant mass is obtained.
- · Calculation of Solubility:
 - Calculate the mass of the dissolved ammonium molybdate by subtracting the initial mass of the empty dish from the final constant mass.
 - The solubility can then be expressed in various units, such as grams per 100 mL (g/100 mL) or moles per liter (mol/L).

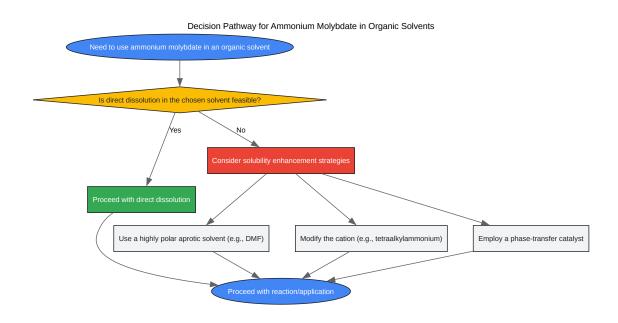
Workflow Diagram



Experimental Workflow for Solubility Determination Preparation of Saturated Solution Agitate at constant temperature (24-48h) Sample **collection** Gravimetric Analysis Transfer to a pre-weighed evaporation dish Evaporate solvent in a drying oven Cool in a desiccator and weigh Repeat until constant mass is achieved Calculation

Determine solubility (e.g., g/100mL)





Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References



- 1. Ammonium molybdate CAS#: 13106-76-8 [m.chemicalbook.com]
- 2. Sciencemadness Discussion Board Ammonium Molybdate solubility data Powered by XMB 1.9.11 [sciencemadness.org]
- 3. echemi.com [echemi.com]
- 4. Ammonium heptamolybdate Wikipedia [en.wikipedia.org]
- 5. 七钼酸铵四水合物 (ammonium molybdate) cryst. extra pure | Sigma-Aldrich [sigmaaldrich.com]
- 6. Ammonium heptamolybdate Sciencemadness Wiki [sciencemadness.org]
- To cite this document: BenchChem. [Solubility of Ammonium Molybdate in Organic Solvents: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670391#ammonium-molybdate-solubility-in-organic-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com